

N-Methoxyanhydrovobasinediol: A Technical Guide to its Natural Sources and Discovery

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Compound of Interest

Compound Name: *N-Methoxyanhydrovobasinediol*

Cat. No.: *B1180754*

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Abstract

N-Methoxyanhydrovobasinediol is a naturally occurring indole alkaloid belonging to the akuammiline class. First identified in the latter half of the 20th century, this compound is primarily sourced from the plant *Gelsemium elegans*, a member of the Loganiaceae family. This technical guide provides a comprehensive overview of the discovery, natural sources, and isolation of **N-Methoxyanhydrovobasinediol**. It includes detailed experimental protocols derived from seminal research, quantitative data on its isolation, and a summary of its key physicochemical properties. Furthermore, a proposed biosynthetic pathway is outlined, offering insights into its formation within its natural source.

Introduction

N-Methoxyanhydrovobasinediol is a complex monoterpenoid indole alkaloid that has garnered interest within the scientific community due to its unique chemical structure and its presence in a botanically significant genus. As a member of the akuammiline family of alkaloids, it shares a common biosynthetic origin with other structurally intricate compounds. This guide serves as a technical resource for researchers, detailing the foundational knowledge surrounding the discovery and natural sourcing of this compound.

Discovery and Natural Occurrence

N-Methoxyanhydrovobasinediol was first reported in 1989 by Lin, Cordell, Ni, and Clardy.^[1]^[2]^[3] Their research, published in the journal *Phytochemistry*, detailed the isolation and structural elucidation of this novel alkaloid from *Gelsemium elegans* (Gardn. & Champ.) Benth., a plant widely distributed in Southeast Asia and known for its rich and diverse alkaloidal content.^[1]^[2]^[4] This plant, belonging to the Loganiaceae family, remains the primary and most well-documented natural source of **N-Methoxyanhydrovobasinediol**.^[1]^[4]

The discovery was a result of phytochemical investigations into the constituents of *Gelsemium elegans*, a plant with a long history in traditional medicine and known for its toxic properties, which are attributed to its complex mixture of over 100 different alkaloids.

Physicochemical Properties

A summary of the key physicochemical properties of **N-Methoxyanhydrovobasinediol** is presented in the table below.

Property	Value	Reference
CAS Number	125180-42-9	^[1]
Molecular Formula	C ₂₁ H ₂₆ N ₂ O ₂	^[1]
Molecular Weight	338.45 g/mol	^[1]
Classification	Indole Alkaloid (Akuammiline-related)	^[2]

Experimental Protocols

The following protocols are based on the methodologies described in the original discovery paper and subsequent phytochemical studies of *Gelsemium elegans*.

Plant Material Collection and Preparation

Whole plant material of *Gelsemium elegans* is collected and air-dried. The dried material is then ground into a coarse powder to increase the surface area for efficient solvent extraction.

Extraction of Crude Alkaloids

The powdered plant material is exhaustively extracted with methanol (MeOH) at room temperature. The resulting methanol extract is concentrated under reduced pressure to yield a crude residue. This residue is then subjected to an acid-base extraction procedure to separate the alkaloidal fraction. The crude extract is dissolved in a 5% hydrochloric acid (HCl) solution and filtered. The acidic solution is then washed with chloroform (CHCl_3) to remove non-alkaloidal components. The aqueous layer is then basified with ammonium hydroxide (NH_4OH) to a pH of approximately 9-10 and extracted repeatedly with chloroform. The combined chloroform extracts are then dried over anhydrous sodium sulfate (Na_2SO_4) and concentrated to yield the crude alkaloid mixture.

Isolation and Purification of N-Methoxyanhydrovobasinediol

The isolation of **N-Methoxyanhydrovobasinediol** from the complex crude alkaloid mixture requires multiple chromatographic steps.

- **Column Chromatography:** The crude alkaloid mixture is first subjected to column chromatography on silica gel. Elution is performed with a gradient of chloroform and methanol, starting with pure chloroform and gradually increasing the polarity with methanol. Fractions are collected and monitored by thin-layer chromatography (TLC).
- **Preparative Thin-Layer Chromatography (pTLC):** Fractions containing **N-Methoxyanhydrovobasinediol**, as identified by their TLC profile, are pooled and further purified by preparative thin-layer chromatography on silica gel plates. A typical solvent system for pTLC is a mixture of chloroform and methanol (e.g., 95:5 v/v). The band corresponding to the target compound is scraped from the plate and the compound is eluted from the silica gel with a mixture of chloroform and methanol.
- **Crystallization:** The purified **N-Methoxyanhydrovobasinediol** can be further purified by crystallization from a suitable solvent system, such as methanol-acetone, to yield the pure compound.

Structural Elucidation

The structure of **N-Methoxyanhydrovobasinediol** was originally determined by a combination of spectroscopic techniques, including:

- Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
- ^1H -NMR and ^{13}C -NMR Spectroscopy: To establish the carbon-hydrogen framework and the connectivity of the atoms.
- 2D-NMR Techniques (e.g., COSY, HMQC, HMBC): To provide detailed information about proton-proton and proton-carbon correlations, which is crucial for elucidating the complex polycyclic structure.
- Infrared (IR) Spectroscopy: To identify key functional groups.
- Ultraviolet (UV) Spectroscopy: To provide information about the chromophoric system.

Quantitative Data

The yield of **N-Methoxyanhydrovobasinediol** from the dried plant material of *Gelsemium elegans* is typically low, reflecting its status as a minor alkaloid within a complex mixture.

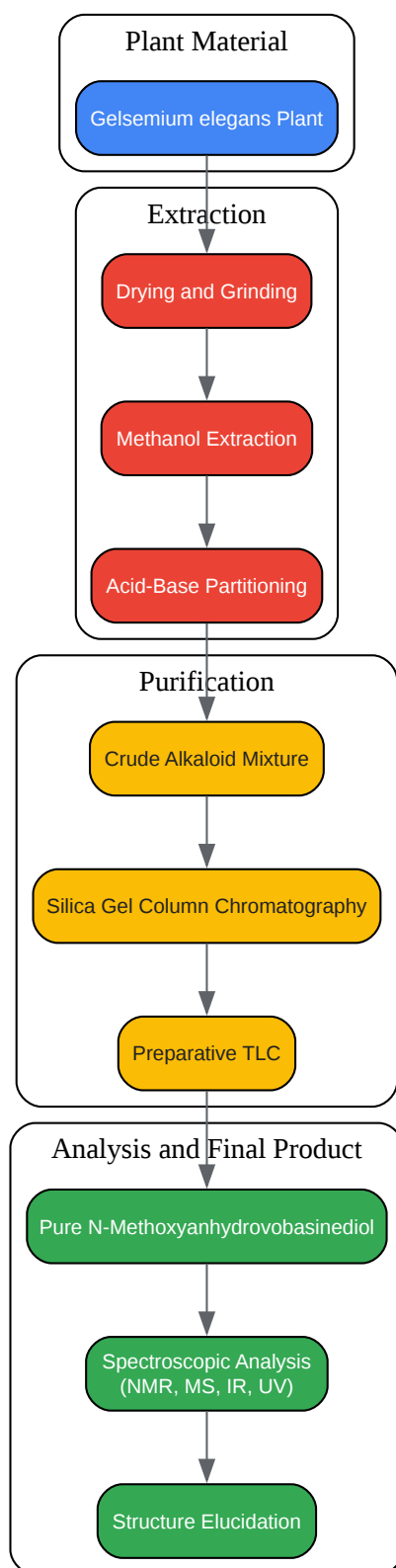
Parameter	Value	Reference
Yield from Dried Plant Material	Not explicitly stated in the original discovery paper, but generally low for minor alkaloids from this source.	

Note: Specific yield data for **N-Methoxyanhydrovobasinediol** is not readily available in the reviewed literature. The isolation processes for alkaloids from *Gelsemium elegans* are complex, and yields for individual minor components are often not reported.

Biosynthetic Pathway

N-Methoxyanhydrovobasinediol belongs to the akuammiline class of monoterpene indole alkaloids. The biosynthesis of these complex molecules is believed to start from the primary metabolites, tryptamine and secologanin.

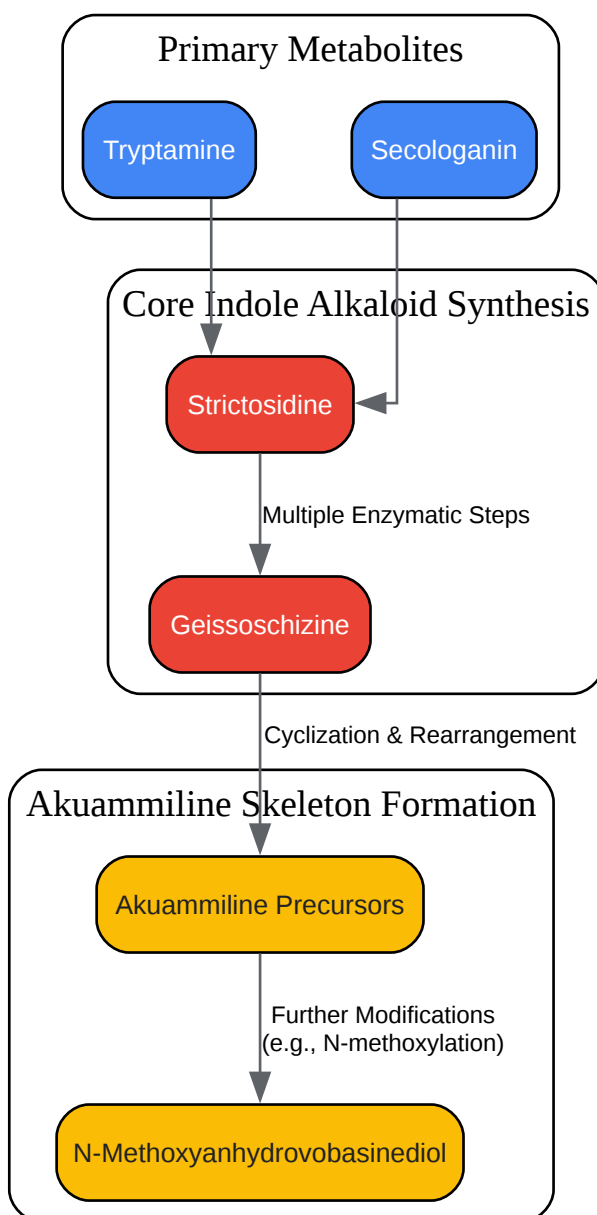
The logical workflow for the discovery and isolation of **N-Methoxyanhydrovobasinediol** is depicted below:



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Caption: Workflow for the discovery and isolation of **N-Methoxyanhydrovobasinediol**.

A proposed biosynthetic pathway for the formation of the akuammiline skeleton is presented below. This generalized pathway illustrates the key steps from primary metabolites to the core alkaloid structure.



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Caption: Proposed biosynthetic pathway to **N-Methoxyanhydrovobasinediol**.

Conclusion

N-Methoxyanhydrovobasinediol is a noteworthy member of the extensive family of indole alkaloids found in *Gelsemium elegans*. Its discovery in 1989 expanded the known chemical diversity of this genus. While detailed protocols for its specific, high-yield isolation remain to be optimized, the foundational methodologies presented in this guide provide a solid basis for researchers interested in this and related compounds. Further investigation into its biosynthetic pathway and potential pharmacological activities could open new avenues for drug discovery and development.

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